

(4-Chlorophenyl)methyl 2-aminoacetate

literature review

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (4-Chlorophenyl)methyl 2-aminoacetate

Cat. No.: B15268092

[Get Quote](#)

Technical Guide: (4-Chlorophenyl)methyl 2-aminoacetate

Synthesis, Stability, and Applications in Peptide Chemistry

Executive Summary

(4-Chlorophenyl)methyl 2-aminoacetate, commonly known as 4-Chlorobenzyl glycinate, is a specialized amino acid ester used primarily as a semi-permanent carboxyl protecting group in organic synthesis and drug development. Distinct from its isomer methyl 2-amino-2-(4-chlorophenyl)acetate, this compound leverages the electron-withdrawing nature of the para-chloro substituent to modulate the stability of the benzyl ester linkage. This guide provides a comprehensive technical review of its synthesis, stability profile, and utility in solid-phase and solution-phase peptide chemistry.

Chemical Constitution and Identity

Precise structural identification is critical, as nomenclature ambiguity often leads to confusion with phenylglycine derivatives.

- IUPAC Name: **(4-Chlorophenyl)methyl 2-aminoacetate**[\[1\]](#)[\[2\]](#)
- Common Name: 4-Chlorobenzyl glycinate (often as the Hydrochloride salt)
- CAS Number: 1461713-88-1 (HCl salt)[\[2\]](#)
- Molecular Formula:
[\[3\]](#)[\[4\]](#)
- Molecular Weight: 236.10 g/mol (HCl salt)[\[5\]](#)

Structural Distinction

It is imperative to distinguish the target compound from its isomer, which has a completely different reactivity profile:

Feature	Target Compound	Isomer (Common Impurity/Confusion)
Name	(4-Chlorophenyl)methyl 2-aminoacetate	Methyl 2-amino-2-(4-chlorophenyl)acetate
Structure	Glycine core + 4-Chlorobenzyl ester	4-Chlorophenylglycine core + Methyl ester
Role	Carboxyl protecting group	Unnatural amino acid building block
CAS	1461713-88-1	42718-19-4

Synthesis Methodologies

The synthesis of 4-chlorobenzyl glycinate is typically achieved via acid-catalyzed esterification. Two primary pathways are established in literature: Direct Fischer Esterification and Coupling Reagent-Mediated Synthesis.

Method A: Thionyl Chloride Mediated Esterification (Standard Protocol)

This method is preferred for scalability and cost-efficiency. It generates the hydrochloride salt directly, which is the stable storage form.

Reagents:

- Glycine (1.0 equiv)
- 4-Chlorobenzyl alcohol (2.0 - 3.0 equiv)
- Thionyl chloride () (1.2 equiv)
- Solvent: Anhydrous Benzene or Toluene (for azeotropic water removal)

Protocol:

- Activation: Cool the suspension of Glycine in the solvent to 0°C. Add dropwise to generate the acyl chloride intermediate in situ, or activate the alcohol. Note: In standard amino acid esterification, reacts with the alcohol to form the alkyl chloride or activates the carboxyl group. A more common variation for benzyl esters involves refluxing the amino acid and alcohol with p-toluenesulfonic acid (pTSA).
- Reflux: For the method, heat to reflux for 4-6 hours. Evolution of and gas indicates reaction progress.
- Isolation: Concentrate the reaction mixture in vacuo.

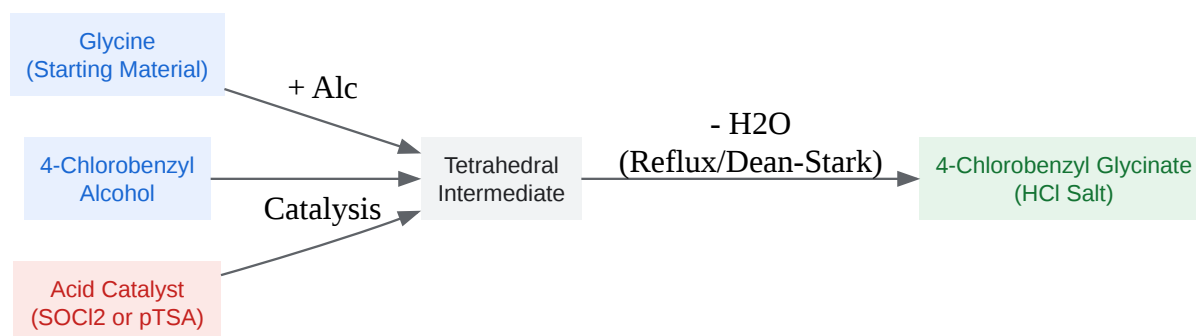
- Precipitation: Triturate the residue with anhydrous diethyl ether or cold ethyl acetate to precipitate the hydrochloride salt.
- Purification: Recrystallize from Methanol/Ether.

Method B: p-Toluenesulfonic Acid (pTSA) Catalysis (Dean-Stark)

Recommended for higher yields and milder conditions regarding volatile acid byproducts.

Protocol:

- Mix Glycine (1 equiv), 4-Chlorobenzyl alcohol (2 equiv), and pTSA (1.1 equiv) in Toluene.
- Reflux with a Dean-Stark trap to continuously remove water.
- Upon cessation of water collection, cool and dilute with ether to crystallize the tosylate salt.
- Convert to HCl salt via ion exchange if required.



[Click to download full resolution via product page](#)

Figure 1: Reaction pathway for the acid-catalyzed esterification of Glycine with 4-Chlorobenzyl alcohol.

Applications in Drug Development

The 4-chlorobenzyl moiety is a "fine-tuning" tool in medicinal chemistry and peptide synthesis. It modifies the reactivity of the standard benzyl ester.

3.1. Tunable Carboxyl Protection

In peptide synthesis, the stability of the ester group toward acids is governed by the electronic effects of the substituent on the phenyl ring.

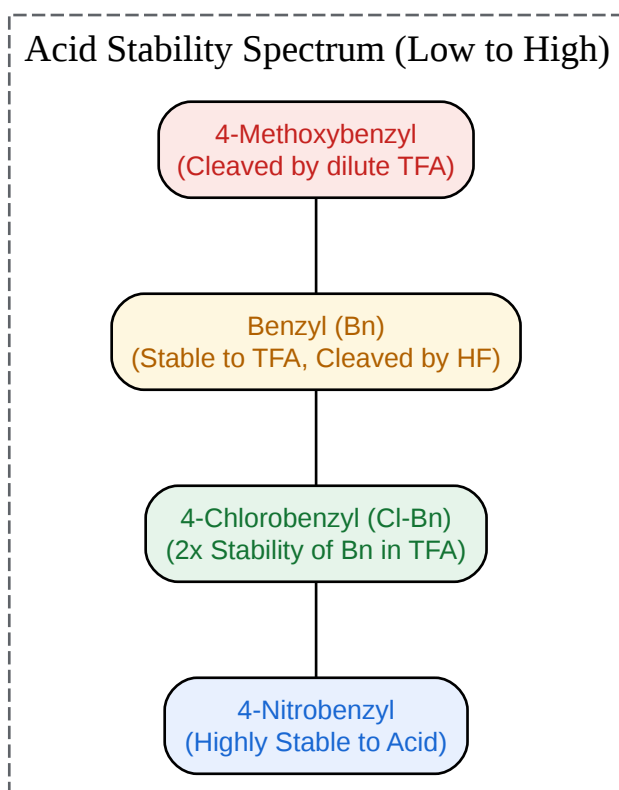
- Electron Donating (e.g., 4-Methoxy): Increases acid lability (cleaved by dilute TFA).
- Unsubstituted (Benzyl): Stable to TFA; cleaved by HF or Hydrogenolysis.
- Electron Withdrawing (e.g., 4-Chloro): Increases stability toward acid.

Stability Profile:

- TFA (Trifluoroacetic acid): Highly stable. 4-Chlorobenzyl esters are approximately 2x more stable than unsubstituted benzyl esters in 50% TFA/DCM [1]. This allows for the selective removal of Boc groups (using TFA) without affecting the C-terminal protection.
- HF (Hydrogen Fluoride): Quantitatively cleaved at 0°C [1].[6][7]
- Hydrogenolysis ():
): Cleavable, but slower than unsubstituted benzyl esters due to the poisoning effect of the halogen on the catalyst and electronic deactivation.

3.2. Prodrug Design

(4-Chlorophenyl)methyl esters are explored in prodrug strategies to alter lipophilicity and metabolic stability. The halogen substitution can retard esterase hydrolysis rates compared to simple benzyl esters, extending the half-life of the parent drug in plasma.



[Click to download full resolution via product page](#)

Figure 2: Comparative acid stability of substituted benzyl protecting groups.

Analytical Specifications & Handling

Characterization Data^{[3][5][8][9][10][11]}

- ¹H NMR (DMSO-d₆):

8.50 (br s, 3H,
, 7.45 (m, 4H, Ar-H), 5.25 (s, 2H,
, 3.90 (s, 2H,
).

- Solubility: Soluble in water, DMSO, Methanol. Sparingly soluble in Dichloromethane (as the salt).

- Purity: Typically

(HPLC).

Storage and Stability

- Hygroscopicity: The hydrochloride salt is hygroscopic.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2-8°C.
- Shelf Life: 2 years if kept desiccated and cold.

References

- Thieme Chemistry. (2002). Protection of Functional Groups: Carboxyl Groups. Houben-Weyl Methods of Organic Chemistry. Vol. E22a. [Link](#)
- Sigma-Aldrich. (2024). Product Specification: **(4-chlorophenyl)methyl 2-aminoacetate** hydrochloride.[1][2][5] [Link](#)
- BenchChem. (2024). 4-Chlorobenzyl Group in Organic Synthesis. [Link](#)
- Prestidge, R. L., et al. (1975). P-Chlorobenzyl Esters in Peptide Synthesis. Journal of Organic Chemistry. (Cited within Houben-Weyl [1]).[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. americanelements.com [americanelements.com]
- 2. [21388-93-2\[\(3-Chlorophenyl\)methyl acetate\]](#)BLD Pharm [bldpharm.com]
- 3. [Methyl 2-amino-2-\(4-chlorophenyl\)acetate hydrochloride | 42718-19-4](#) [sigmaaldrich.com]
- 4. scbt.com [scbt.com]

- [5. chemscene.com \[chemscene.com\]](#)
- [6. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [7. Thieme E-Books & E-Journals \[thieme-connect.de\]](#)
- [8. Largazole Analogues Embodying Radical Changes in the Depsipeptide Ring: Development of a More Selective and Highly Potent Analogue - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Keyword Search \[ambeed.com\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Methyl 2-amino-2-\(4-chlorophenyl\)acetate hydrochloride | 42718-19-4 \[sigmaaldrich.com\]](#)
- To cite this document: BenchChem. [(4-Chlorophenyl)methyl 2-aminoacetate literature review]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15268092/docs#4-chlorophenyl-methyl-2-aminoacetate-literature-review\]](https://www.benchchem.com/product/b15268092/docs#4-chlorophenyl-methyl-2-aminoacetate-literature-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check